

Application Notes: Kinetic Characterization of Irrevocable Enzyme Inhibitors

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Compound of Interest

Compound Name: *Lee Bond*
CAS No.: *118216-75-4*
Cat. No.: *B1166529*

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Irreversible inhibitors are compounds that form a stable, often covalent, bond with an enzyme, leading to a permanent loss of its activity.^[1] The characterization of these inhibitors goes beyond a simple IC₅₀ determination, as their potency is time-dependent.^{[2][3]} A thorough understanding of their mechanism of action requires the determination of key kinetic parameters: the initial binding affinity (K_i) and the rate of covalent bond formation (k_{inact}).

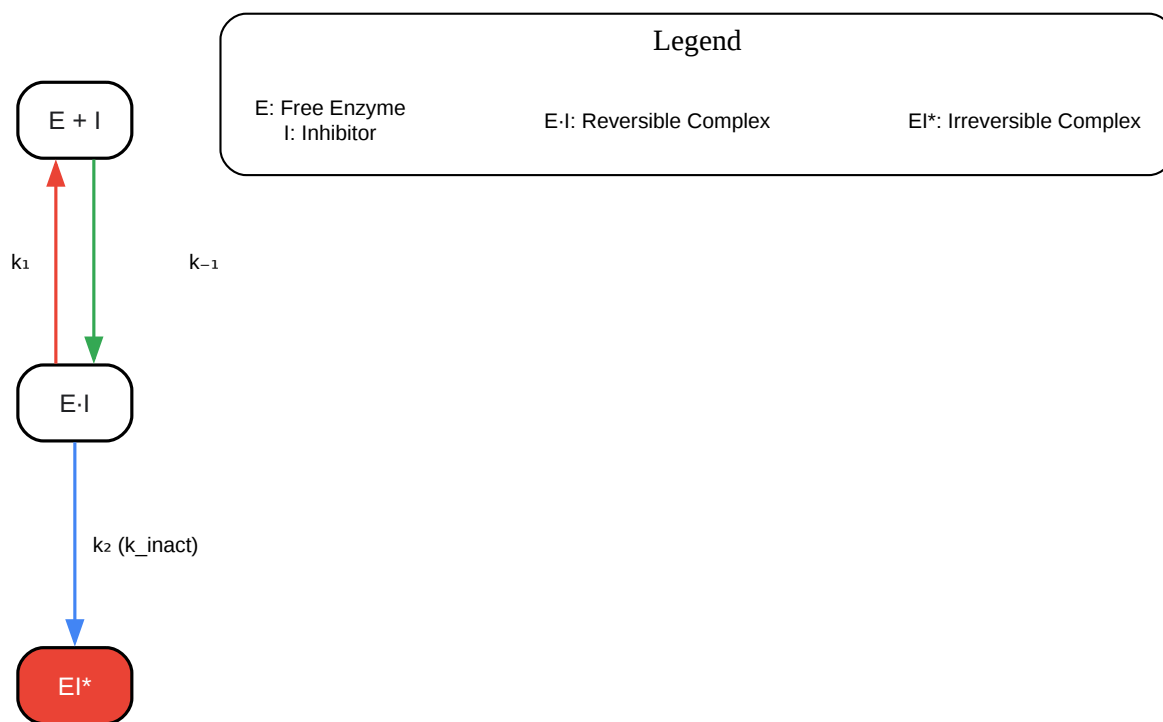
The most common mechanism for irreversible inhibition is a two-step process.^{[1][4]} First, the inhibitor (I) binds reversibly to the enzyme (E) to form a non-covalent enzyme-inhibitor complex (E·I). This is followed by an irreversible chemical step where the covalent bond is formed, resulting in the inactivated enzyme (EI*^[4]).

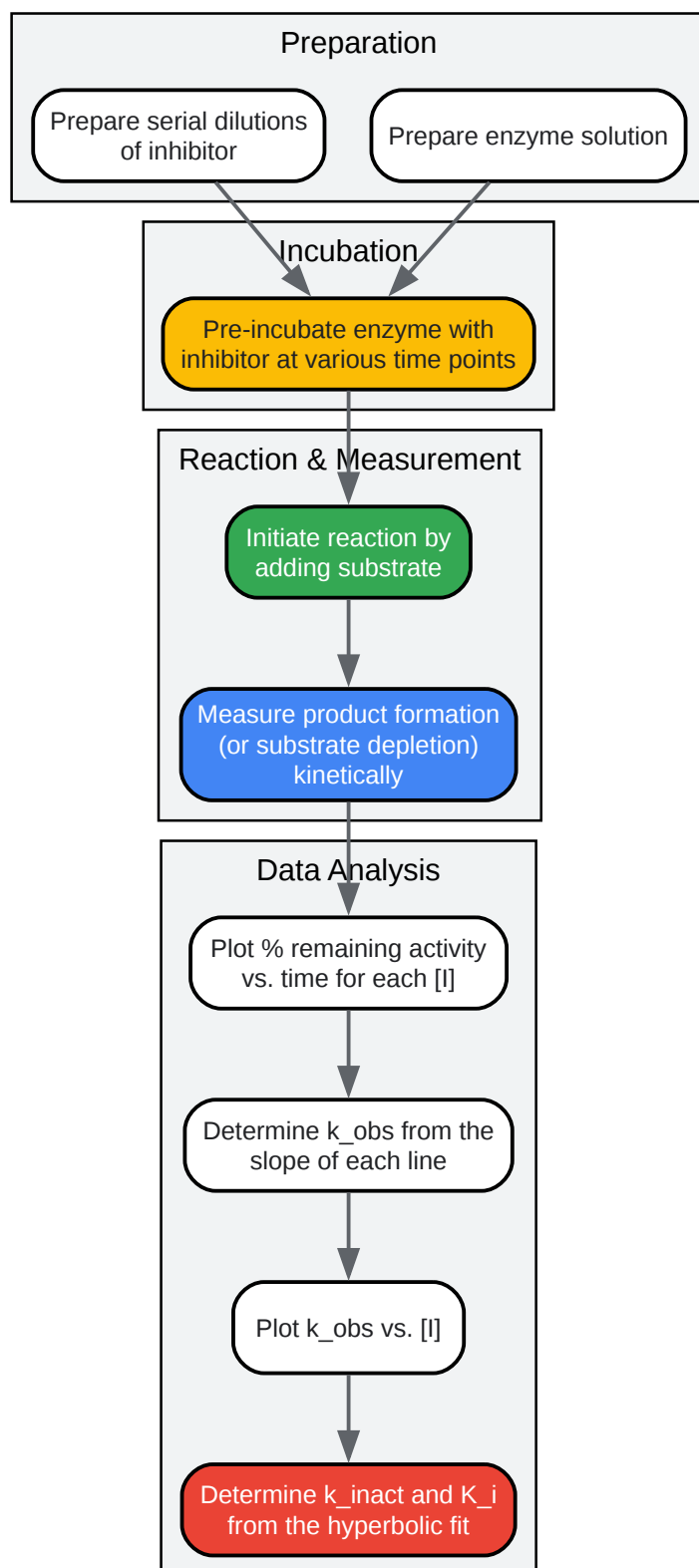
The potency of an irreversible inhibitor is best described by the second-order rate constant, k_{inact}/K_i, which represents the efficiency of inactivation.^[5] A higher k_{inact}/K_i value indicates a more efficient and potent irreversible inhibitor.

Key Parameters for Irreversible Inhibitors

Parameter	Description	Significance
IC50	The concentration of an inhibitor that reduces enzyme activity by 50% under specific experimental conditions. For irreversible inhibitors, this value is time-dependent.[2]	A preliminary measure of potency, but insufficient for full characterization of irreversible inhibitors.
Ki	The dissociation constant for the initial, reversible binding of the inhibitor to the enzyme.[6]	Represents the initial affinity of the inhibitor for the enzyme before the covalent bond is formed. A lower Ki indicates higher affinity.
kinact	The maximal rate of enzyme inactivation at a saturating concentration of the inhibitor. [6]	Represents the rate of the chemical step leading to covalent modification and permanent inhibition.
kinact/Ki	The second-order rate constant for enzyme inactivation.	The most reliable measure of the potency of an irreversible inhibitor, reflecting both binding affinity and chemical reactivity. [5]

Diagram: Two-Step Mechanism of Irreversible Enzyme Inhibition





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